

Techniques for Measuring Captafol Levels in Biological Tissues: Application Notes and Protocols

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Compound of Interest

Compound Name: *Captafol*

Cat. No.: *B1668290*

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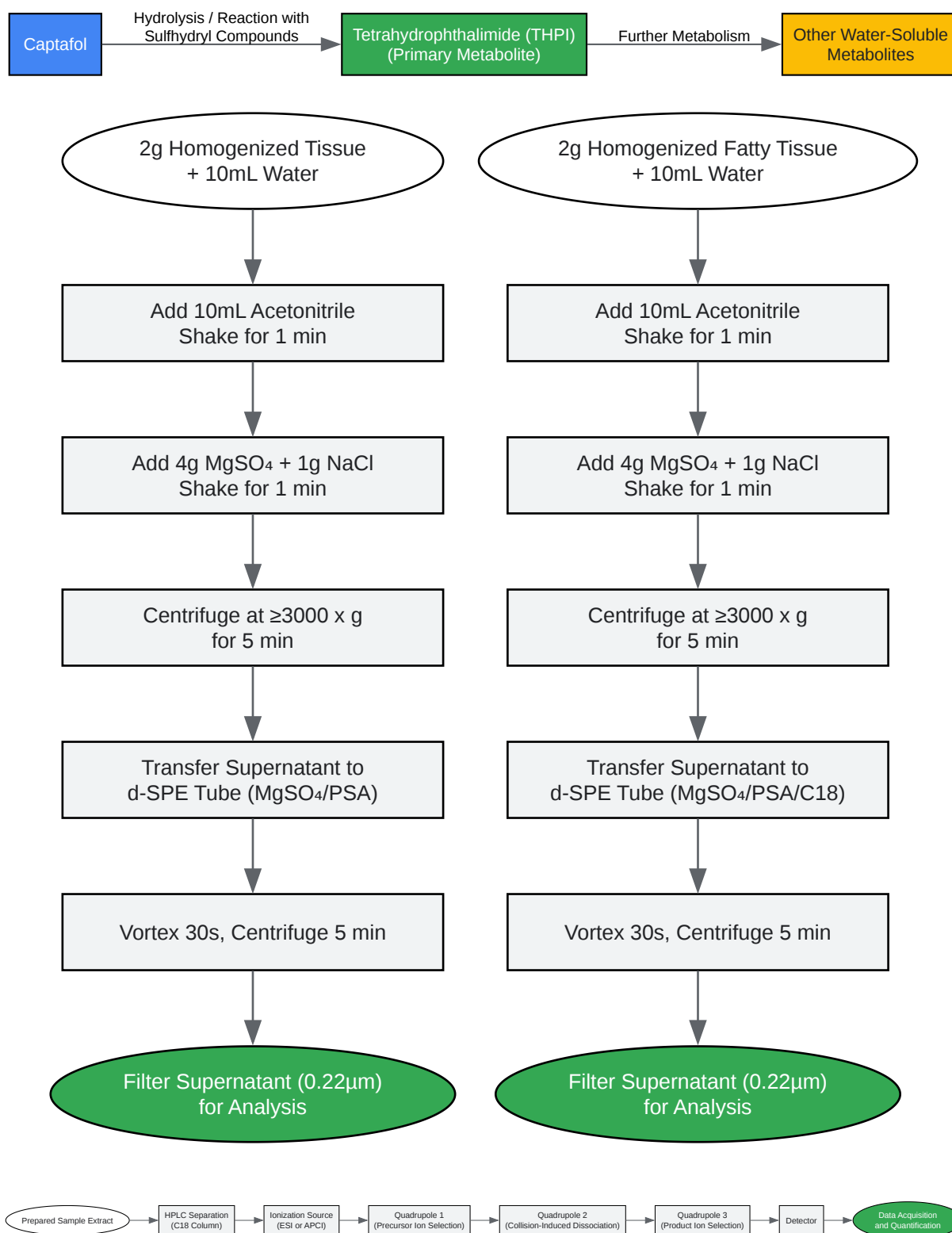
For Researchers, Scientists, and Drug Development Professionals

Introduction

Captafol is a broad-spectrum fungicide that has seen widespread use in agriculture. Due to its potential toxicity and persistence in the environment, sensitive and reliable methods for the determination of **Captafol** and its metabolites in biological tissues are crucial for toxicological assessments, pharmacokinetic studies, and regulatory monitoring. In biological systems, **Captafol** is rapidly degraded to metabolites, with tetrahydrophthalimide (THPI) being a key biomarker of exposure.^{[1][2]} This document provides detailed application notes and protocols for the extraction and quantification of **Captafol** and THPI in various biological matrices.

Metabolic Pathway of Captafol

Captafol undergoes rapid metabolism in biological systems. The primary routes of degradation are hydrolysis and reaction with sulfhydryl compounds, both of which lead to the formation of tetrahydrophthalimide (THPI).^[1] Understanding this pathway is essential for selecting the appropriate analytes for measurement.



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References

- 1. labsertchemical.com [labsertchemical.com]
- 2. Liquid chromatography-tandem mass spectrometry (LC/APCI-MS/MS) methods for the quantification of captan and folpet phthalimide metabolites in human plasma and urine - PubMed [pubmed.ncbi.nlm.nih.gov]
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